

# Personal protective equipment for handling 4-Bromophenyl 3-pyridyl ketone

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## Compound of Interest

Compound Name: 4-Bromophenyl 3-pyridyl ketone

Cat. No.: B080433

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## Essential Safety and Handling Guide for 4-Bromophenyl 3-pyridyl ketone

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **4-Bromophenyl 3-pyridyl ketone** (CAS No. 14548-45-9). Adherence to these procedures is vital for ensuring personal safety and regulatory compliance within the laboratory environment.

Chemical Identifier:

- Name: **4-Bromophenyl 3-pyridyl ketone**
- Synonyms: 3-(4-Bromobenzoyl)pyridine, (4-bromophenyl)(pyridin-3-yl)methanone
- Molecular Formula: C<sub>12</sub>H<sub>8</sub>BrNO[1][2]
- Molecular Weight: 262.11 g/mol [1]

## Hazard Identification and Personal Protective Equipment (PPE)

While specific toxicity data for **4-Bromophenyl 3-pyridyl ketone** is not extensively detailed in all safety data sheets, related compounds exhibit potential hazards.[3] It is crucial to handle this

compound with care, assuming it may cause skin, eye, and respiratory irritation.<sup>[3]</sup> The following table summarizes the required PPE and safety measures.

Protection Type	Equipment/Procedure	Purpose	Regulatory Standard (Example)
Eye Protection	Safety glasses with side shields or chemical safety goggles	To prevent eye contact and irritation. <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>	OSHA 29 CFR 1910.133 or European Standard EN166 <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[8]</a>
Hand Protection	Nitrile or other chemically resistant gloves	To prevent skin contact and potential irritation. <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[7]</a>	
Skin Protection	Laboratory coat or appropriate protective clothing	To protect skin from accidental spills. <a href="#">[4]</a> <a href="#">[5]</a>	
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. If dust or aerosols may be generated, use a NIOSH-approved respirator. <a href="#">[4]</a> <a href="#">[9]</a>	To avoid inhalation of dust or vapors, which may cause respiratory irritation. <sup>[3]</sup>	OSHA 29 CFR 1910.134 or European Standard EN 149 <a href="#">[5]</a>
Engineering Controls	Work in a well-ventilated laboratory or under a chemical fume hood. <a href="#">[4]</a> <a href="#">[9]</a>	To minimize airborne concentrations of the chemical. <a href="#">[5]</a>	

## Operational Plan: Step-by-Step Handling Protocol

### 1. Preparation and Pre-Handling:

- Ensure the work area, particularly the chemical fume hood, is clean and uncluttered.

- Verify that an eye wash station and safety shower are accessible.[4]
- Don all required PPE as specified in the table above.
- Have appropriate spill cleanup materials readily available.

## 2. Handling the Compound:

- Handle the chemical in a well-ventilated area, preferably within a fume hood, to avoid the formation of dust and aerosols.[4][9]
- Avoid direct contact with the substance.[4]
- Use non-sparking tools if there is any risk of ignition.[9]
- Keep the container tightly closed when not in use.[5]

## 3. In Case of Exposure or Spill:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[3][5]
- Skin Contact: Remove contaminated clothing and flush skin with plenty of water for at least 15 minutes. If irritation occurs, seek medical attention.[3][5]
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[3][5]
- Ingestion: Do not induce vomiting. Wash out the mouth with water and give half a liter of water to drink if the person is conscious. Seek immediate medical attention.[4]
- Spill: For small spills, sweep up the solid material, avoiding dust generation, and place it into a suitable, labeled container for disposal.[5] Ventilate the area and wash the spill site after material pickup is complete.

## Disposal Plan

All chemical waste must be disposed of in accordance with local, state, and federal regulations.

### 1. Waste Segregation:

- Solid Waste: Unused or contaminated **4-Bromophenyl 3-pyridyl ketone** should be collected in a designated, clearly labeled hazardous waste container.
- Contaminated Materials: Used gloves, weighing papers, and other contaminated disposable materials should be placed in a separate, labeled container for solid hazardous waste.
- Empty Containers: Empty containers should be managed according to institutional guidelines. They may need to be triple-rinsed with a suitable solvent, with the rinsate collected as liquid hazardous waste.[\[7\]](#)

### 2. Labeling and Storage:

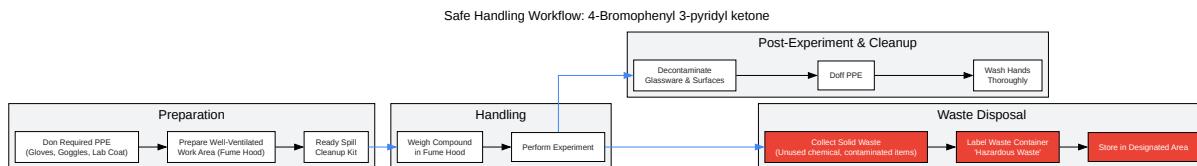
- All waste containers must be clearly labeled with the words "Hazardous Waste" and the full chemical name: "**4-Bromophenyl 3-pyridyl ketone**".[\[7\]](#)
- Keep waste containers closed and store them in a designated, well-ventilated area away from incompatible materials.[\[5\]](#)[\[9\]](#)

### 3. Final Disposal:

- Dispose of the chemical waste through a licensed and approved waste disposal company.[\[7\]](#)  
Do not discharge into drains or rivers.[\[4\]](#)

## Experimental Workflow and Safety Procedures

The following diagram illustrates the logical workflow for the safe handling of **4-Bromophenyl 3-pyridyl ketone** from receipt to disposal.



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Caption: Workflow for safe handling of **4-Bromophenyl 3-pyridyl ketone**.

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